

Application Notes and Protocols: GJ103 Sodium Salt

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Compound of Interest

Compound Name: GJ103 sodium salt

Cat. No.: B593885

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed information on the solubility of **GJ103 sodium salt** in dimethyl sulfoxide (DMSO) and water. It includes quantitative solubility data, protocols for preparing stock solutions and subsequent dilutions for experimental use, and a conceptual diagram illustrating the compound's mechanism of action.

Quantitative Solubility Data

The solubility of **GJ103 sodium salt** in DMSO and water has been determined by various suppliers. The data is summarized in the table below for easy comparison. It is important to note that solubility can be affected by factors such as the purity of the compound, temperature, and the presence of moisture in the solvent.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source	Notes
DMSO	50 mg/mL	137.23 mM	TargetMol[1]	Sonication is recommended. [1]
DMSO	73 mg/mL	199.25 mM	Selleck Chemicals[2]	Moisture-absorbing DMSO reduces solubility. Use fresh DMSO.[2]
DMSO	≥ 34 mg/mL	-	ChemBK	
DMSO	Soluble	-	MedKoo Biosciences[3]	
Water	Soluble	-	TargetMol[1]	-
Water	18 mg/mL	-	Selleck Chemicals[2]	-

Experimental Protocols

Protocol for Preparing a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **GJ103 sodium salt** in DMSO.

Materials:

- **GJ103 sodium salt** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- Bring the vial of **GJ103 sodium salt** powder to room temperature before opening to minimize moisture absorption.
- Weigh the desired amount of **GJ103 sodium salt** in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 50 mg/mL stock solution, add 1 mL of DMSO to 50 mg of **GJ103 sodium salt**).
- Vortex the mixture thoroughly for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution for 10-15 minutes in a water bath sonicator.^[1] Visually inspect the solution to ensure no particulates are present.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term stability.^[2]

Protocol for Preparing Aqueous Solutions from a DMSO Stock

This protocol outlines the recommended procedure for diluting a DMSO stock solution of **GJ103 sodium salt** into an aqueous buffer or cell culture medium for experimental use. Direct addition of a concentrated DMSO stock to an aqueous solution can sometimes cause precipitation of the compound. A stepwise dilution is therefore recommended.^[1]

Materials:

- Concentrated **GJ103 sodium salt** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS) or cell culture medium

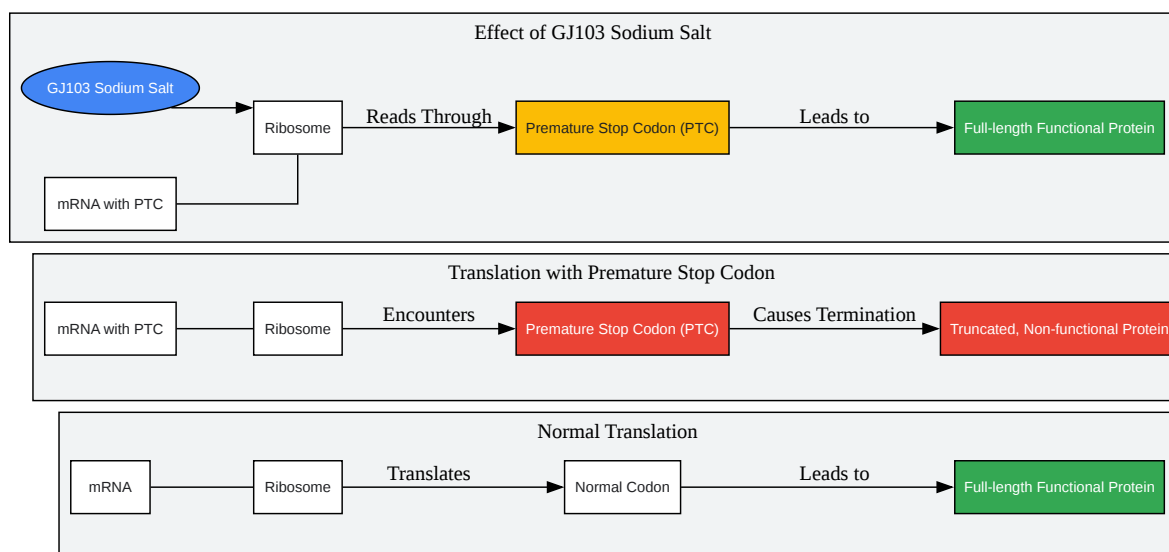
- Sterile polypropylene tubes

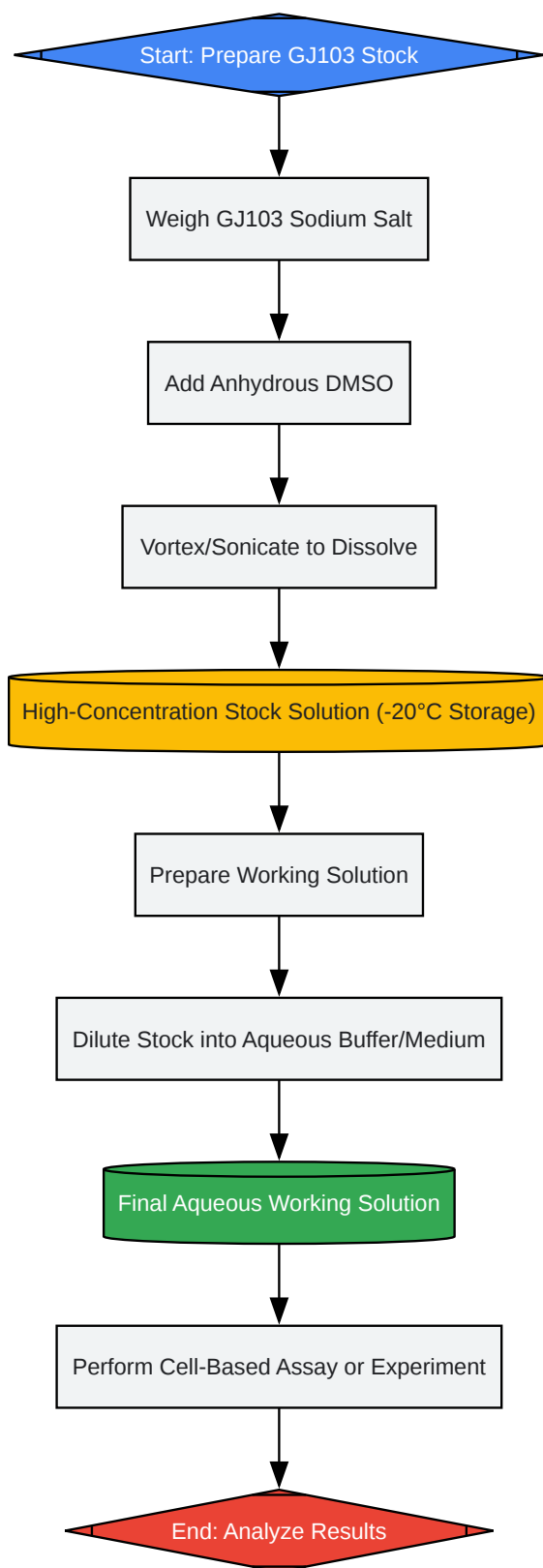
Procedure:

- Thaw the concentrated DMSO stock solution of **GJ103 sodium salt** at room temperature.
- Perform an intermediate dilution of the DMSO stock solution with DMSO if necessary to achieve the desired final concentration in the aqueous solution.
- Add the desired volume of the **GJ103 sodium salt** DMSO stock solution (or the intermediate dilution) to the aqueous buffer or cell culture medium while gently vortexing or mixing. It is recommended that the final concentration of DMSO in the aqueous solution be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.
- Visually inspect the final aqueous solution for any signs of precipitation. If precipitation occurs, a lower final concentration may be necessary.
- Use the freshly prepared aqueous solution immediately for your experiments.

Visualization of Mechanism of Action

GJ103 is an analog of GJ072, a read-through compound.^{[2][3][4]} Such compounds are designed to enable the ribosome to read through premature termination codons (PTCs) in mRNA, leading to the synthesis of a full-length, functional protein. This mechanism is a potential therapeutic strategy for genetic disorders caused by nonsense mutations.





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- To cite this document: BenchChem. [Application Notes and Protocols: GJ103 Sodium Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593885#gj103-sodium-salt-solubility-in-dmso-and-water]

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